

# Isodecyl Diphenyl Phosphate: A Versatile Flame Retardant for Advanced Polymer Formulations

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## Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B118952*

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## Application Notes and Protocols

## Introduction

**Isodecyl diphenyl phosphate (IDPP)** is a highly effective organophosphorus flame retardant and plasticizer utilized across a broad spectrum of polymers. Its unique combination of properties, including high thermal stability, low volatility, and excellent compatibility with various resins, makes it a valuable additive for enhancing the fire safety and performance of polymer-based materials. These application notes provide detailed information on the use of IDPP as a flame retardant in polymers, including its mechanism of action, performance data, and experimental protocols for researchers, scientists, and drug development professionals.

## Physicochemical Properties of Isodecyl Diphenyl Phosphate

A comprehensive understanding of the physical and chemical properties of IDPP is essential for its effective application in polymer formulations.

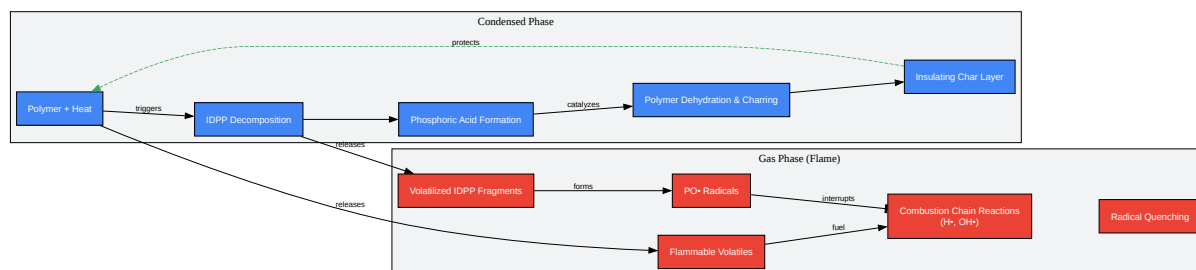
Property	Value	Reference
CAS Number	29761-21-5	[1][2]
Molecular Formula	C22H31O4P	[2][3]
Molecular Weight	390.45 g/mol	[1][2]
Appearance	Clear, colorless to pale yellow liquid	[1]
Density (20 °C)	1.070 - 1.080 g/cm <sup>3</sup>	[1]
Viscosity (25 °C)	25-30 mPa·s	[1]
Phosphorus Content	7.9%	[1]
Boiling Point	> 250 °C	[1]
Melting Point	< -35 °C	[3]
Flash Point	465 °F	[3]
Water Solubility	11.2 µg/L at 23.5 °C	[1]

## Mechanism of Flame Retardancy

**Isodecyl diphenyl phosphate** functions as a flame retardant through a combination of gas-phase and condensed-phase mechanisms, characteristic of organophosphorus compounds.

**Condensed-Phase Action:** Upon heating, IDPP decomposes to form phosphoric acid. This acid acts as a catalyst, promoting the dehydration and charring of the polymer matrix. The resulting char layer acts as an insulating barrier, shielding the underlying polymer from the heat of the flame and reducing the release of flammable volatile compounds that fuel combustion.[4]

**Gas-Phase Action:** In the gas phase, the thermal decomposition of IDPP generates phosphorus-containing radicals (e.g., PO•). These radicals are highly reactive and interfere with the chain reactions of combustion in the flame, effectively quenching the fire.[5]



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Flame retardant mechanism of **Isodecyl Diphenyl Phosphate (IDPP)**.

## Applications in Polymers

IDPP is a versatile flame retardant compatible with a wide range of polymers, including:

- **Polyvinyl Chloride (PVC):** IDPP is extensively used in flexible PVC formulations for applications such as wire and cable insulation, flooring, and wall coverings.[6] It not only imparts excellent flame retardancy but also acts as a plasticizer, improving the flexibility and processability of the material.[6]
- **Polycarbonate (PC) and PC/ABS Blends:** In engineering thermoplastics like PC and its alloys with acrylonitrile butadiene styrene (ABS), organophosphorus flame retardants are crucial for meeting stringent fire safety standards in electronics and automotive components.[5]

- Other Resins: IDPP also finds application in nitrile resins, acrylic resins, and thermosetting polymers like epoxy and phenol formaldehyde resins.[6]

## Quantitative Performance Data

The following tables summarize the flame retardant and mechanical performance of polymers incorporating **isodecyl diphenyl phosphate**.

### Flammability Properties of PVC Formulations

Formulation	Additive Level (phr)	Limiting Oxygen Index (%)	Peak Heat Release Rate (kW/m <sup>2</sup> )	Time to Peak Heat Release (s)	Char (wt%)
PVC + Diisodecyl Phthalate	50	23.5	45.1	35	6
PVC + Isodecyl Diphenyl Phosphate	60	28.1	-	-	-
PVC + 2-Ethylhexyl Diphenyl Phosphate	60	28.6	-	-	-
PVC + Triaryl Phosphate (TAP)	50	31.8	40.8	46	7.7

Data compiled from a comparative study of various plasticizers and flame retardants in PVC.[7]

### Cone Calorimeter Data for PVC with Various Additives

Additive(s) to PVC	Additive Level (phr)	Burning Time (s)	Peak Heat Release Rate (kW/m <sup>2</sup> )	Time to Peak Heat Release (s)	Char (wt%)	Limiting Oxygen Index (%)
Diisodecyl phthalate	50	128	45.1	35	6	23.5
Triaryl phosphate (TAP)	50	148	40.8	46	7.7	31.8
TAP/Antimony Oxide (AO)	50/6	180	44.4	70	9.2	32.9
TAP/Zinc Borate (ZB)	50/6	200	30.6	54	10.8	34.7
TAP/AO/ZB	50/6/6	176	23.9	34	18.3	33.3
TAP/AO/ZB/Alumina Trihydrate (ATH)	50/6/6/30	300	25.4	52	10.5	37.1

This table provides a comparative context for the performance of phosphate flame retardants in PVC, often used in synergistic combinations.[\[7\]](#)

## Experimental Protocols

The following are detailed protocols for the preparation of polymer samples with IDPP and for conducting key flammability and mechanical tests.

### Protocol 1: Preparation of Flame-Retardant PVC Samples

This protocol describes the preparation of flexible PVC samples containing IDPP using a two-roll mill.

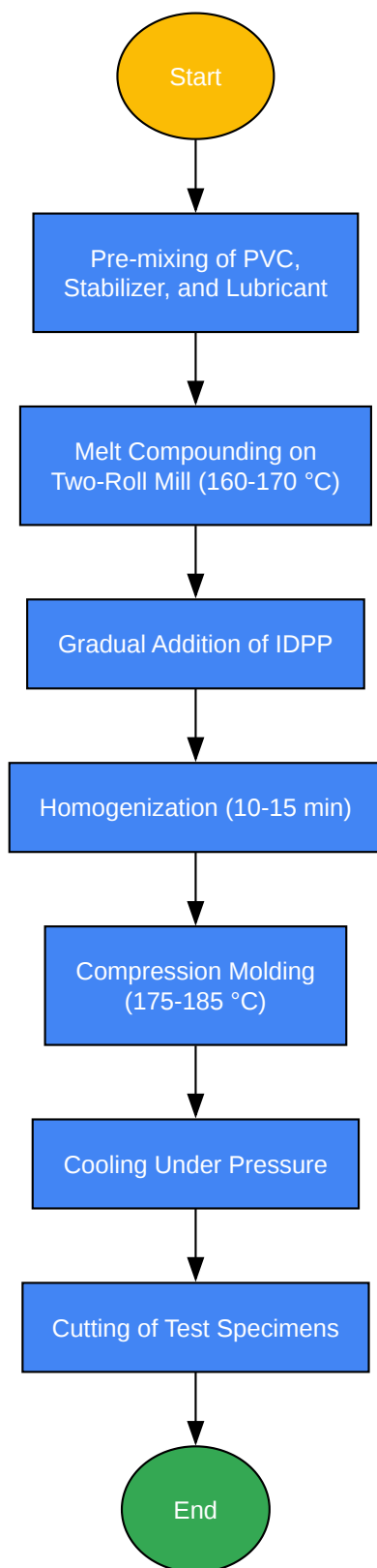
Materials and Equipment:

- PVC resin (e.g., K-value 67)
- **Isodecyl diphenyl phosphate (IDPP)**
- Thermal stabilizer (e.g., lead-based or calcium/zinc-based)
- Lubricant (e.g., stearic acid)
- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling
- Molds for test specimens

Procedure:

- Pre-mixing: In a high-speed mixer, blend the PVC resin, thermal stabilizer, and lubricant for 5-10 minutes to ensure a homogeneous dry blend.
- Melt Compounding:
  - Set the temperature of the two-roll mill to 160-170 °C.
  - Add the PVC dry blend to the heated rolls and allow it to melt and form a continuous sheet.
  - Gradually add the pre-weighed amount of IDPP to the molten PVC on the mill.
  - Continuously cut and fold the sheet on the mill for 10-15 minutes to ensure uniform distribution of the IDPP.
- Molding of Test Specimens:
  - Remove the compounded PVC sheet from the mill.

- Cut the sheet into appropriate sizes for the molds.
- Preheat the hydraulic press to 175-185 °C.
- Place the PVC pieces into the preheated mold and press at low pressure for 3-5 minutes to allow the material to flow and fill the mold cavity.
- Increase the pressure to 10-15 MPa and maintain for 5-10 minutes.
- Cool the mold under pressure using cooling water until it reaches room temperature.
- Remove the molded sheets and cut into the required dimensions for the various tests (e.g., UL-94, LOI, tensile strength).



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Workflow for the preparation of flame-retardant PVC samples.



## Protocol 2: UL-94 Vertical Burn Test

This protocol outlines the procedure for assessing the flammability of plastic materials according to the UL-94 standard.

### Materials and Equipment:

- UL-94 test chamber
- Bunsen burner with a supply of methane gas
- Timer
- Ruler
- Surgical cotton
- Conditioned test specimens (typically 125 mm x 13 mm x desired thickness)

### Procedure:

- Specimen Conditioning: Condition the test specimens for at least 48 hours at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity.
- Test Setup:
  - Mount a specimen vertically in the clamp of the test chamber.
  - Place a layer of surgical cotton 250-300 mm below the lower edge of the specimen.
  - Adjust the Bunsen burner to produce a 20 mm high blue flame.
- First Flame Application:
  - Apply the flame to the center of the lower edge of the specimen for 10 seconds.
  - Remove the flame and simultaneously start a timer.
  - Record the afterflame time (t1).

- Second Flame Application:
  - Immediately after the flaming combustion ceases, re-apply the flame to the specimen for another 10 seconds.
  - Remove the flame and start the timer again.
  - Record the afterflame time (t2) and the afterglow time (t3).
- Observations:
  - Note whether any flaming drips ignite the cotton below.
  - Record the total afterflame time for each specimen (t1 + t2).
  - Observe if the specimen burns up to the holding clamp.
- Classification: Classify the material as V-0, V-1, or V-2 based on the UL-94 criteria for a set of five specimens.

## Protocol 3: Limiting Oxygen Index (LOI) Test (ASTM D2863)

This protocol describes the determination of the minimum oxygen concentration required to support candle-like combustion of a plastic material.

### Materials and Equipment:

- LOI apparatus (including a vertical glass column, gas flow meters for oxygen and nitrogen)
- Ignition source (e.g., propane torch)
- Timer
- Conditioned test specimens (typically 70-150 mm long,  $6.5 \pm 0.5$  mm wide, and  $3.0 \pm 0.5$  mm thick)

### Procedure:

- Specimen Conditioning: Condition the specimens as per the material specification or for at least 48 hours at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity.
- Test Setup:
  - Place the specimen vertically in the sample holder in the center of the glass column.
  - Set the gas flow rate to achieve a velocity of  $40 \pm 10$  mm/s.
  - Start with an initial oxygen concentration estimated to be above the LOI of the material.
- Ignition and Observation:
  - Ignite the top surface of the specimen with the ignition source.
  - Remove the igniter and observe the combustion behavior.
  - Record the duration of burning and the extent of the burned area.
- Determination of LOI:
  - If the specimen burns for more than 180 seconds or burns more than 50 mm, decrease the oxygen concentration.
  - If the specimen extinguishes before these criteria are met, increase the oxygen concentration.
  - Repeat the test with new specimens, adjusting the oxygen concentration until the minimum concentration that just supports combustion is determined. This is the Limiting Oxygen Index.

## Protocol 4: Cone Calorimetry

This protocol provides a general procedure for evaluating the fire performance of materials using a cone calorimeter according to ISO 5660.

Materials and Equipment:

- Cone calorimeter

- Test specimens (typically 100 mm x 100 mm x desired thickness)
- Specimen holder
- Aluminum foil

Procedure:

- Specimen Preparation: Wrap the sides and bottom of the specimen in aluminum foil, leaving the top surface exposed.
- Calibration: Calibrate the cone calorimeter according to the manufacturer's instructions.
- Test Setup:
  - Set the desired heat flux (e.g., 35 kW/m<sup>2</sup> or 50 kW/m<sup>2</sup>).
  - Place the wrapped specimen in the holder and position it under the conical heater.
- Data Acquisition:
  - Start the data acquisition system.
  - The test begins when the specimen is exposed to the heat flux.
  - Ignition is typically initiated by a spark igniter.
  - The test continues until flaming ceases or for a predetermined duration.
- Parameters Measured: The cone calorimeter measures several parameters, including:
  - Time to ignition (TTI)
  - Heat release rate (HRR)
  - Peak heat release rate (pHRR)
  - Total heat release (THR)

- Mass loss rate (MLR)
- Smoke production rate (SPR)
- Effective heat of combustion (EHC)

## Protocol 5: Tensile Properties (ASTM D638)

This protocol describes the determination of the tensile properties of plastics.

Materials and Equipment:

- Universal testing machine (tensile tester) with appropriate load cell
- Extensometer
- Conditioned dumbbell-shaped test specimens

Procedure:

- Specimen Conditioning: Condition the specimens as per the material specification or for at least 48 hours at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity.
- Test Setup:
  - Measure the width and thickness of the narrow section of the specimen.
  - Mount the specimen in the grips of the universal testing machine.
  - Attach the extensometer to the specimen.
- Testing:
  - Set the crosshead speed according to the ASTM D638 standard for the specific material being tested.
  - Start the test and record the load and elongation data until the specimen fractures.
- Data Analysis: From the stress-strain curve, determine the following properties:

- Tensile strength at yield and break
- Elongation at yield and break
- Modulus of elasticity (Young's modulus)

## Safety and Handling

**Isodecyl diphenyl phosphate** should be handled in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and safety glasses.[8] It is a combustible liquid and should be stored away from sources of ignition.[8] For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

## Conclusion

**Isodecyl diphenyl phosphate** is a highly effective and versatile flame retardant and plasticizer for a wide range of polymers. Its dual-mode mechanism of action, involving both condensed-phase char formation and gas-phase radical quenching, contributes to a significant reduction in the flammability of polymer formulations. The data and protocols presented in these application notes provide a comprehensive resource for researchers and scientists working to develop advanced, fire-safe polymer materials.

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